

A Comprehensive Technical Guide to the Chemical Properties of Acetylcholine Iodide

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Compound of Interest

Compound Name: *Acetylcholine Iodide*

Cat. No.: *B1664341*

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For professionals engaged in neuroscience research, pharmacology, and drug development, a thorough understanding of the chemical and physical characteristics of key neurotransmitters is paramount. **Acetylcholine Iodide**, a quaternary ammonium salt, serves as a crucial research tool, acting as a stable and soluble form of the endogenous neurotransmitter acetylcholine. This guide provides an in-depth analysis of its chemical properties, reactivity, and biological interactions, supported by experimental methodologies and pathway visualizations.

Physicochemical Properties

Acetylcholine Iodide is a white to off-white crystalline solid.^[1] Its fundamental properties are critical for its handling, formulation, and application in experimental settings. The key physicochemical data are summarized below.

Property	Value	Source(s)
CAS Number	2260-50-6	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₁₆ INO ₂	[2] [3] [5]
Molecular Weight	273.11 g/mol	[3] [4] [6] [7]
Melting Point	160-165 °C	[1] [5] [6] [7]
Appearance	White to Almost white crystalline powder	[1]
Density	1.43 g/cm ³	[5]
IUPAC Name	2- acetoxyethyl(trimethyl)azanium m iodide	[3]

Table 1: Key Physicochemical Properties of **Acetylcholine Iodide**.

The solubility profile of a compound is essential for preparing stock solutions and designing delivery systems. **Acetylcholine Iodide** exhibits high solubility in aqueous solutions and dimethyl sulfoxide (DMSO), but is notably insoluble in ethanol.

Solvent	Solubility	Source(s)
Water (H ₂ O)	≥51.2 mg/mL	[2]
DMSO	≥51.8 mg/mL	[2]
Ethanol (EtOH)	Insoluble	[2]

Table 2: Solubility of **Acetylcholine Iodide**.

Chemical Reactivity and Stability

Hydrolysis: The ester linkage in acetylcholine is susceptible to hydrolysis, a reaction catalyzed by the enzyme acetylcholinesterase (AChE) in biological systems. This enzymatic degradation rapidly converts acetylcholine into the inactive metabolites choline and acetate, terminating the

synaptic signal.[8][9] This process is fundamental to proper muscle function and neuronal communication.[8]

Stability and Storage: **Acetylcholine Iodide** is hygroscopic and should be stored in a cool, dark, and dry place, preferably under an inert atmosphere to prevent degradation. For long-term stability, storage at -20°C is recommended.[1] Aqueous solutions are not recommended for long-term storage and should be prepared fresh before use.[2][10]

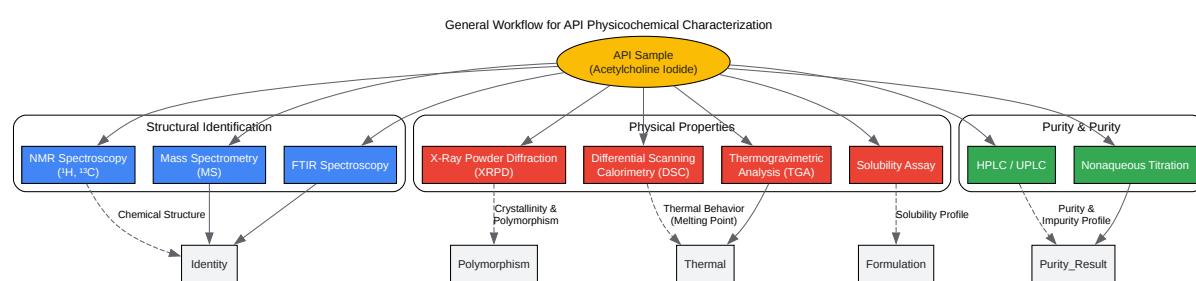
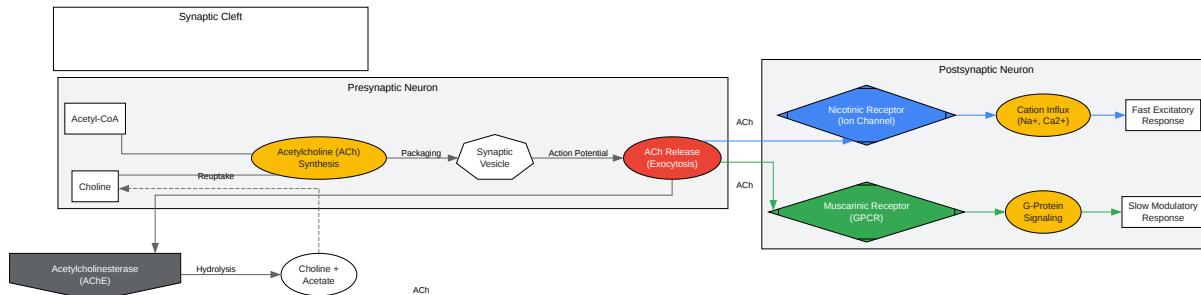
Reactivity: As a quaternary ammonium salt, it is generally stable but can undergo reactions typical of its functional groups. It may react violently with strong oxidizing agents.[11] The iodide counter-ion is electrochemically active, which is a consideration in the development of amperometric biosensors.[12]

Biological Activity and Cholinergic Signaling

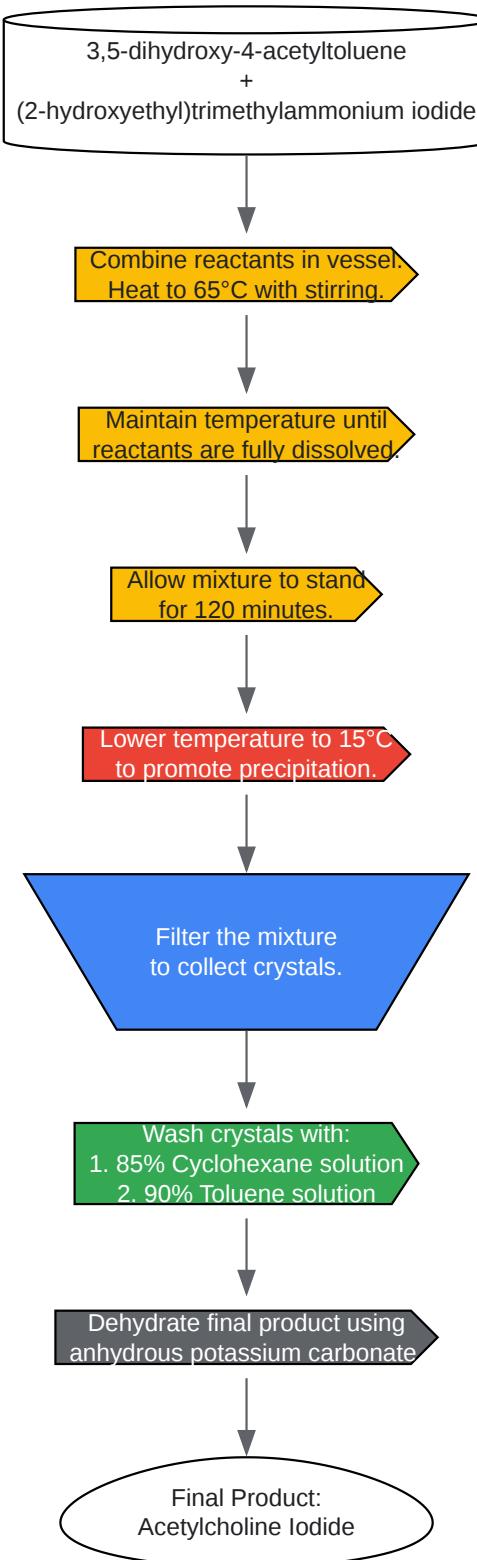
Acetylcholine Iodide functions as an agonist for both major classes of cholinergic receptors: nicotinic (nAChRs) and muscarinic (mAChRs).[1][10] These receptors are distributed throughout the central and peripheral nervous systems and mediate distinct physiological effects.[8][13]

- Nicotinic Receptors (nAChRs): These are ligand-gated ion channels.[8] Upon binding acetylcholine, they undergo a conformational change that opens a channel permeable to cations (Na^+ , K^+ , Ca^{2+}), leading to rapid depolarization of the cell membrane and an excitatory response.
- Muscarinic Receptors (mAChRs): These are G-protein coupled receptors (GPCRs) that trigger a slower, more prolonged response via second messenger signaling cascades.[14]

The synthesis, release, and degradation of acetylcholine form the basis of the cholinergic signaling pathway, which is critical for cognitive functions, muscle activation, and the autonomic nervous system.[8]



Synthesis Workflow for Acetylcholine Iodide

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